

# Preclinical Evaluation of SHEN26: Application Notes and Protocols for Animal Models

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## Compound of Interest

Compound Name: **SHEN26**

Cat. No.: **B14083366**

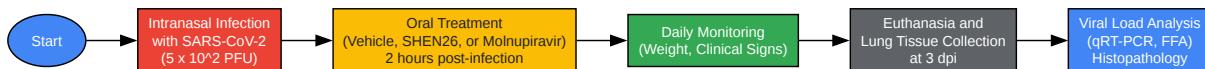
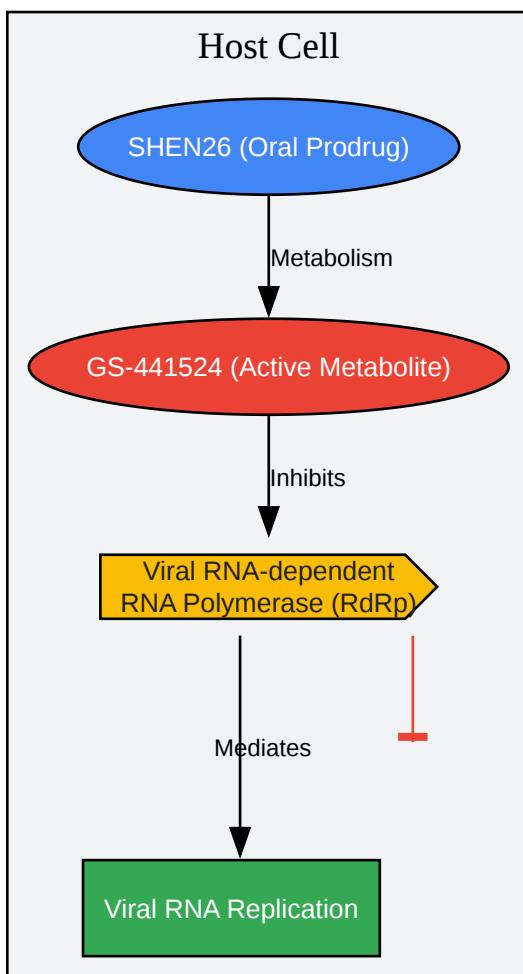
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These application notes provide a comprehensive overview of the preclinical evaluation of **SHEN26** (also known as ATV014), an oral antiviral candidate for the treatment of COVID-19. **SHEN26** is a cyclohexanecarboxylate prodrug of the active nucleoside analog GS-441524, which acts as an RNA-dependent RNA polymerase (RdRp) inhibitor.<sup>[1]</sup> This document outlines the key animal models, experimental protocols, and quantitative data to guide researchers in further preclinical studies.

## Mechanism of Action

**SHEN26** is orally administered and is metabolized to its active form, GS-441524. This active metabolite is a nucleoside analog that competitively inhibits the viral RNA-dependent RNA polymerase (RdRp), a crucial enzyme for the replication of many RNA viruses, including SARS-CoV-2. By incorporating into the nascent viral RNA chain, it leads to premature termination of transcription and inhibition of viral replication.



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## References

- 1. Efficacy and safety of SHEN26, a novel oral small molecular RdRp inhibitor for COVID-19 treatment: a multicenter, randomized, double-blinded, placebo-controlled, phase II clinical

trial - PMC [pmc.ncbi.nlm.nih.gov]

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